

Isoindolin-1-one scaffold in medicinal chemistry

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Compound of Interest

Compound Name:	6-(Aminomethyl)isoindolin-1-one hydrochloride
Cat. No.:	B573093

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Synthetic Methodologies

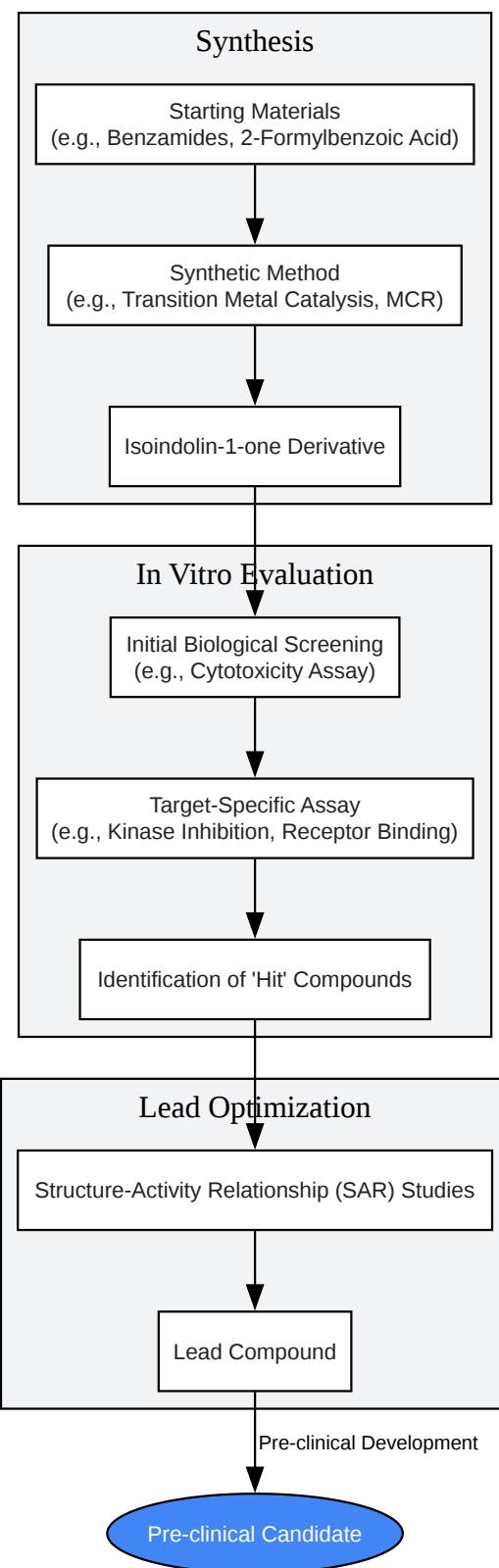
The construction of the isoindolin-1-one core can be achieved through various synthetic strategies, ranging from classical cyclization reactions to modern transition-metal-catalyzed C-H activation.[4]

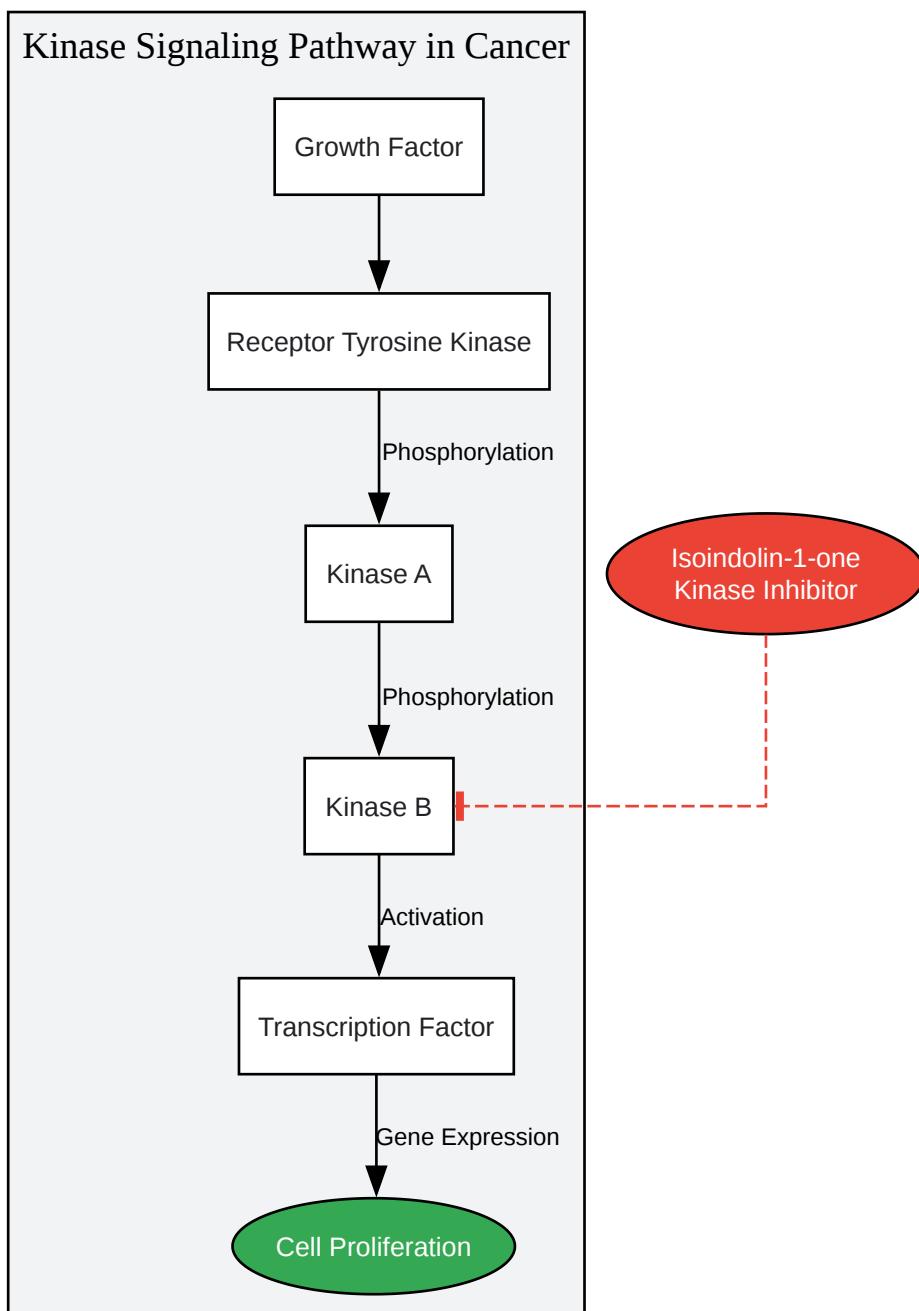
Key Synthetic Strategies:

- Transition Metal-Catalyzed Synthesis: This is a primary method for constructing the isoindolin-1-one core.[1] Techniques include:
 - Rhodium-catalyzed C-H activation and annulation: This atom-economical approach involves the reaction of N-substituted benzamides with alkenes or alkynes.[4]
 - Palladium-catalyzed carbonylation: This method utilizes benzylamines as starting materials to introduce a carbonyl group and facilitate cyclization.[6]
 - Copper-catalyzed sp³ C-H functionalization: This approach allows for the synthesis of isoindolinones from 2-alkyl-N-substituted benzamides.[6]
- Base-Mediated Intramolecular Cyclization: This is a fundamental and widely used method for the synthesis of 3-substituted isoindolin-1-ones.[1]
- Multicomponent Reactions (MCRs): Reactions like the Ugi four-component reaction offer an efficient pathway to structurally diverse isoindolin-1-ones.[4][7]

- Other Methods: Additional synthetic routes include electrochemical methods, radical and oxidant-driven metal-free methods, acid-catalyzed methods, ring-opening methods, and ultrasound-assisted synthesis.[2][3]

A generalized workflow for the synthesis and initial evaluation of novel isoindolin-1-one compounds is depicted below.





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